

Standard Operating Procedure: Disposal of 3,5-Dichloro-2-methoxybenzonitrile[1][2]

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Compound of Interest

Compound Name: 3,5-Dichloro-2-methoxybenzonitrile

Cat. No.: B7829863

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Executive Safety Summary

Immediate Action Required: This compound is a halogenated aromatic nitrile.[1] It poses risks of acute toxicity (oral/dermal) and environmental persistence.[1][2]

- Primary Hazard: Toxic if swallowed; skin/eye irritant.[1][3]
- Disposal Class: Halogenated Organic Waste (Do NOT mix with non-halogenated solvents).[1]
- Prohibition: Never dispose of down drains or in municipal trash.
- Destruction Method: High-temperature incineration with flue gas scrubbing (Commercial Facility).[1]

Chemical Profile & Waste Characterization

To properly dispose of **3,5-Dichloro-2-methoxybenzonitrile**, you must first classify the waste stream accurately to prevent regulatory violations (RCRA) and dangerous incompatibilities.[1]

Property	Data	Relevance to Disposal
CAS Number	64122-22-1	Use for waste manifesting and inventory tracking.[1][4]
Molecular Formula	C ₈ H ₅ Cl ₂ NO	Halogenated: Requires specific incineration temperatures (>1100°C) to prevent dioxin formation.[1]
Functional Groups	Nitrile (-CN), Aryl Chloride	Reactive: Incompatible with strong oxidizers and strong acids (potential HCN release). [1]
Physical State	Solid (typically)	Must be disposed of as "Solid Toxic Waste" unless dissolved in a solvent.[1]
DOT Shipping	UN 3439, NITRILES, SOLID, TOXIC, N.O.S.[1]	Required for transport off-site.

Pre-Disposal Segregation & Compatibility

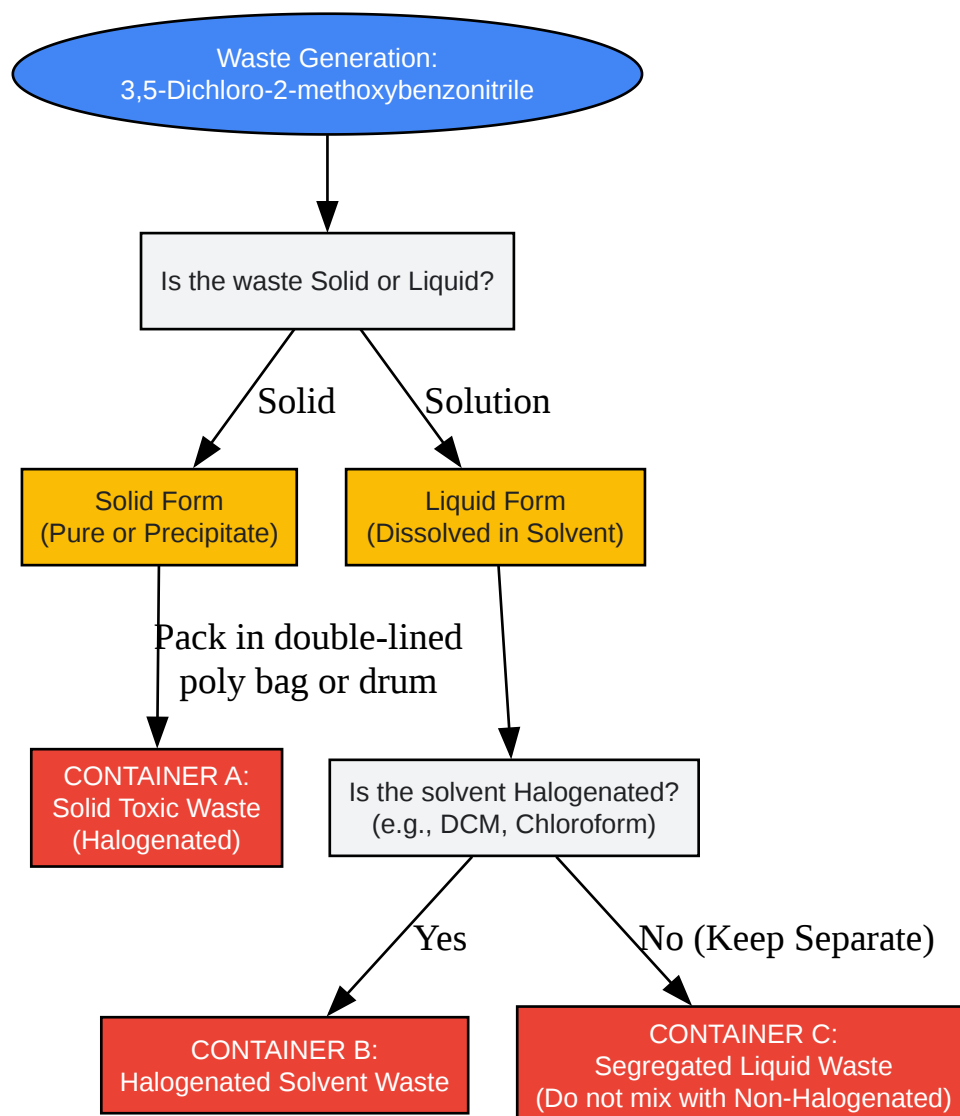
The Golden Rule of Chemical Waste: Segregation prevents explosions.[1] **3,5-Dichloro-2-methoxybenzonitrile** must be isolated from incompatible waste streams immediately upon generation.

Compatibility Matrix

- ✓ Compatible: Halogenated solvents (Dichloromethane, Chloroform), other stable aromatic solids.[1]
- ✗ Incompatible (DO NOT MIX):
 - Strong Oxidizers: (e.g., Nitric acid, Peroxides) – Risk of violent reaction.[1]
 - Strong Acids: (e.g., HCl, H₂SO₄) – Risk of hydrolysis and potential release of toxic gases. [1]

- Reducing Agents: (e.g., LiAlH_4) – Risk of reactive instability.[1]
- Non-Halogenated Solvents: Mixing increases disposal costs significantly (halogenated waste is ~2-3x more expensive to burn).[1]

Visual Workflow: Waste Segregation Logic



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Figure 1: Decision tree for segregating **3,5-Dichloro-2-methoxybenzonitrile** waste streams to ensure regulatory compliance and cost-efficiency.

Step-by-Step Disposal Protocol

Phase 1: Packaging (The Generator's Responsibility)

- Select the Container:
 - Solids: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a fiber drum with a poly liner.[\[1\]](#)
 - Liquids: Use a chemically resistant HDPE carboy or safety can.[\[1\]](#) Glass is acceptable for small volumes (<4L) if secondary containment is used.[\[1\]](#)
- Labeling (Crucial):
 - Attach a hazardous waste tag before adding the first drop of waste.[\[1\]](#)
 - Must Include: Full chemical name (No abbreviations/formulas), "Hazardous Waste", and hazard checkboxes (Toxic, Irritant).[\[1\]](#)
 - Specific Note: Add "Contains Halogens" to the label.[\[1\]](#)

Phase 2: Waste Accumulation

- Satellite Accumulation Area (SAA): Store the container at or near the point of generation.[\[1\]](#)
- Closed Container Rule: Keep the lid tightly sealed unless actively adding waste. Use a funnel only during transfer.
- Secondary Containment: Place the waste container inside a tray capable of holding 110% of the volume to capture leaks.

Phase 3: Final Handoff

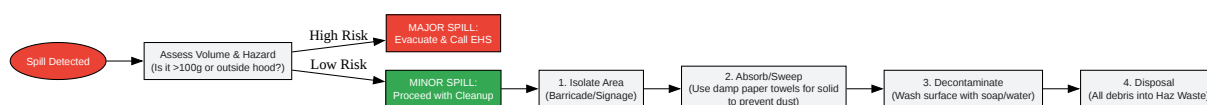
- Request Pickup: When the container is 90% full or within 9 months of start date (check local RCRA limits), submit a pickup request to your EHS department.
- Manifesting: Ensure the waste is listed as "Waste Toxic Solids, Organic, N.O.S. (**3,5-Dichloro-2-methoxybenzonitrile**)".[\[1\]](#)

Emergency Spill Response

In the event of a spill, immediate action determines the safety outcome.[\[1\]](#)

PPE Required: Nitrile gloves (double gloved), lab coat, safety goggles, and N95/P100 respirator if dust is present.[1]

Spill Workflow



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Figure 2: Operational workflow for managing spills of **3,5-Dichloro-2-methoxybenzonitrile**.

References

- PubChem. (2025).[1] **3,5-Dichloro-2-methoxybenzonitrile** Compound Summary. National Library of Medicine. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024).[1][4] Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. [[Link](#)][1]

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Sources

- 1. 3,5-Dichloro-o-anisic acid | C₈H₆Cl₂O₃ | CID 89831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]

- [4. epa.gov \[epa.gov\]](https://www.epa.gov)
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